

Safety and Handling of Dansyllysine: A Technical Guide for Researchers

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Compound of Interest

Compound Name: *Dansyllysine*

Cat. No.: *B1669803*

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For Researchers, Scientists, and Drug Development Professionals

This guide provides an in-depth overview of the safety and handling precautions for **Dansyllysine**, a fluorescent dye commonly used in biological research. The information presented herein is intended to supplement, not replace, institutional safety protocols and the guidance of a qualified safety professional. As a specific Safety Data Sheet (SDS) for **Dansyllysine** is not readily available in public databases, this guide draws upon safety information for structurally related compounds and general best practices for laboratory chemical handling.

Compound Identification and Properties

Dansyllysine is a fluorescent derivative of the amino acid lysine. It is widely utilized as a probe in biochemical and cellular studies due to its sensitivity to the polarity of its environment.

Property	Value
Chemical Name	Dansyllysine
CAS Number	1101-84-4[1]
Molecular Formula	C18H25N3O4S[1]
Molecular Weight	379.47 g/mol [1]
Appearance	Typically a yellow crystalline powder.
Storage Temperature	-20°C[1]

Hazard Identification and Precautionary Measures

While a specific hazard classification for **Dansyllysine** is not definitively established, it is prudent to handle it with the care afforded to all research chemicals of unknown toxicity. Based on the data for the related compound, Dansyl chloride, which is classified as corrosive and harmful if swallowed, a cautious approach is warranted.[2][3]

Potential Hazards:

- May cause skin, eye, and respiratory tract irritation upon contact or inhalation.
- The toxicological properties have not been thoroughly investigated.

Precautionary Statements:

- P261: Avoid breathing dust/fume/gas/mist/vapors/spray.[4]
- P264: Wash skin thoroughly after handling.[4]
- P271: Use only outdoors or in a well-ventilated area.[4]
- P280: Wear protective gloves/ eye protection/ face protection.[4]
- P302 + P352: IF ON SKIN: Wash with plenty of soap and water.[4]

- P305 + P351 + P338: IF IN EYES: Rinse cautiously with water for several minutes. Remove contact lenses, if present and easy to do. Continue rinsing.[4]
- P405: Store locked up.[4]
- P501: Dispose of contents/ container to an approved waste disposal plant.[4]

Quantitative Toxicity Data

Specific, experimentally derived quantitative toxicity data for **Dansyllysine** is limited. A predicted acute toxicity value is available, but should be interpreted with caution.

Test	Species	Route	Value	Source
LD50 (Predicted)	Rat	Not Specified	2.3401 mol/kg	admetSAR

Handling and Storage

Proper handling and storage are crucial to ensure the stability of **Dansyllysine** and the safety of laboratory personnel.

Handling:

- Work in a well-ventilated area, preferably in a chemical fume hood, especially when handling the powdered form to avoid inhalation.[5][6]
- Wear appropriate Personal Protective Equipment (PPE), including a lab coat, safety glasses with side shields or goggles, and chemical-resistant gloves.[7][8][9][10][11][12]
- Avoid the formation of dust when handling the solid compound.[4]
- Wash hands thoroughly after handling.[4]

Storage:

- Store in a tightly sealed container in a cool, dry, and dark place.[1][13]
- The recommended storage temperature is -20°C.[1]

- Store away from incompatible materials such as strong oxidizing agents.[13]
- Segregate from other chemicals by hazard class.[6]

First Aid Measures

In the event of exposure, immediate action is critical.

- Eye Contact: Immediately flush eyes with plenty of water for at least 15 minutes, occasionally lifting the upper and lower eyelids. Seek immediate medical attention.[14][15][16]
- Skin Contact: In case of contact, immediately flush skin with plenty of water for at least 15 minutes while removing contaminated clothing and shoes. Wash the affected area gently with soap and water.[14][17] If irritation persists, seek medical attention.
- Inhalation: Remove the victim to fresh air and keep at rest in a position comfortable for breathing.[14] If not breathing, give artificial respiration. If breathing is difficult, give oxygen. Seek medical attention.
- Ingestion: Do NOT induce vomiting. Never give anything by mouth to an unconscious person. Rinse mouth with water. Seek immediate medical attention.[14]

Disposal Considerations

Dispose of **Dansyllysine** and its containers in accordance with local, state, and federal regulations.[18]

- Do not dispose of down the drain or in regular trash.
- Waste material should be collected in a designated, labeled, and sealed container for hazardous waste.
- Consult with your institution's environmental health and safety (EHS) office for specific disposal guidelines.[18]

Experimental Protocols

The following are generalized protocols for the use of **Dansyllysine** as a fluorescent label. Researchers should optimize these protocols for their specific applications.

General Protocol for Fluorescent Labeling of Cells

This protocol provides a basic framework for staining cells with **Dansyllysine** to visualize cellular membranes. **Dansyllysine** is known to preferentially stain cholesterol-free membrane domains.^[19]

Materials:

- **Dansyllysine**
- Phosphate-buffered saline (PBS)
- Cell culture medium
- Cells of interest
- Fluorescence microscope

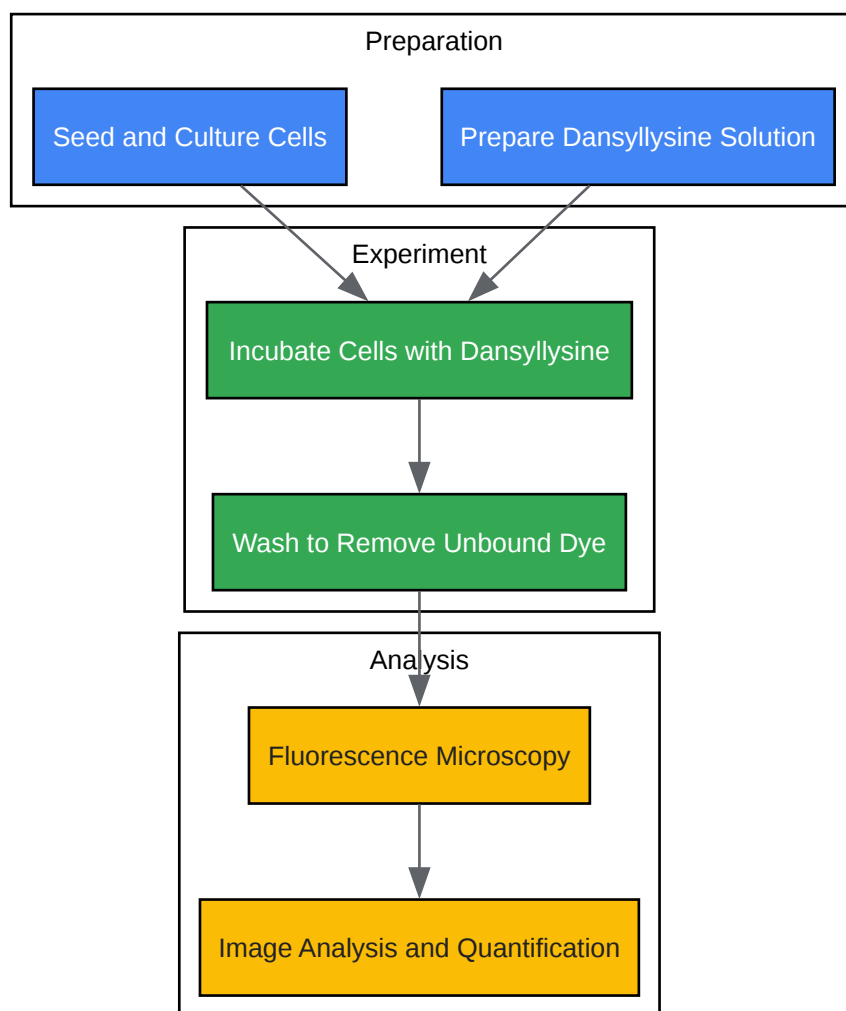
Procedure:

- Prepare a **Dansyllysine** Stock Solution: Dissolve **Dansyllysine** in a suitable solvent (e.g., ethanol or DMSO) to create a concentrated stock solution.
- Cell Preparation: Culture cells to the desired confluency on a suitable imaging substrate (e.g., glass-bottom dishes or coverslips).
- Labeling: a. Wash the cells twice with PBS. b. Dilute the **Dansyllysine** stock solution in cell culture medium or PBS to the desired final concentration. The optimal concentration should be determined empirically. c. Incubate the cells with the **Dansyllysine**-containing solution for a specific period (e.g., 30 minutes to 2 hours) at 37°C.^[20]
- Washing: Remove the labeling solution and wash the cells three times with PBS to remove unbound dye.

- Imaging: Image the cells using a fluorescence microscope with appropriate excitation and emission filters for the dansyl fluorophore (typically excitation around 340 nm and emission around 520 nm).

Conceptual Workflow for Cellular Uptake Studies

This workflow outlines the key steps in assessing the cellular uptake of **Dansyllysine** or **Dansyllysine**-labeled compounds.

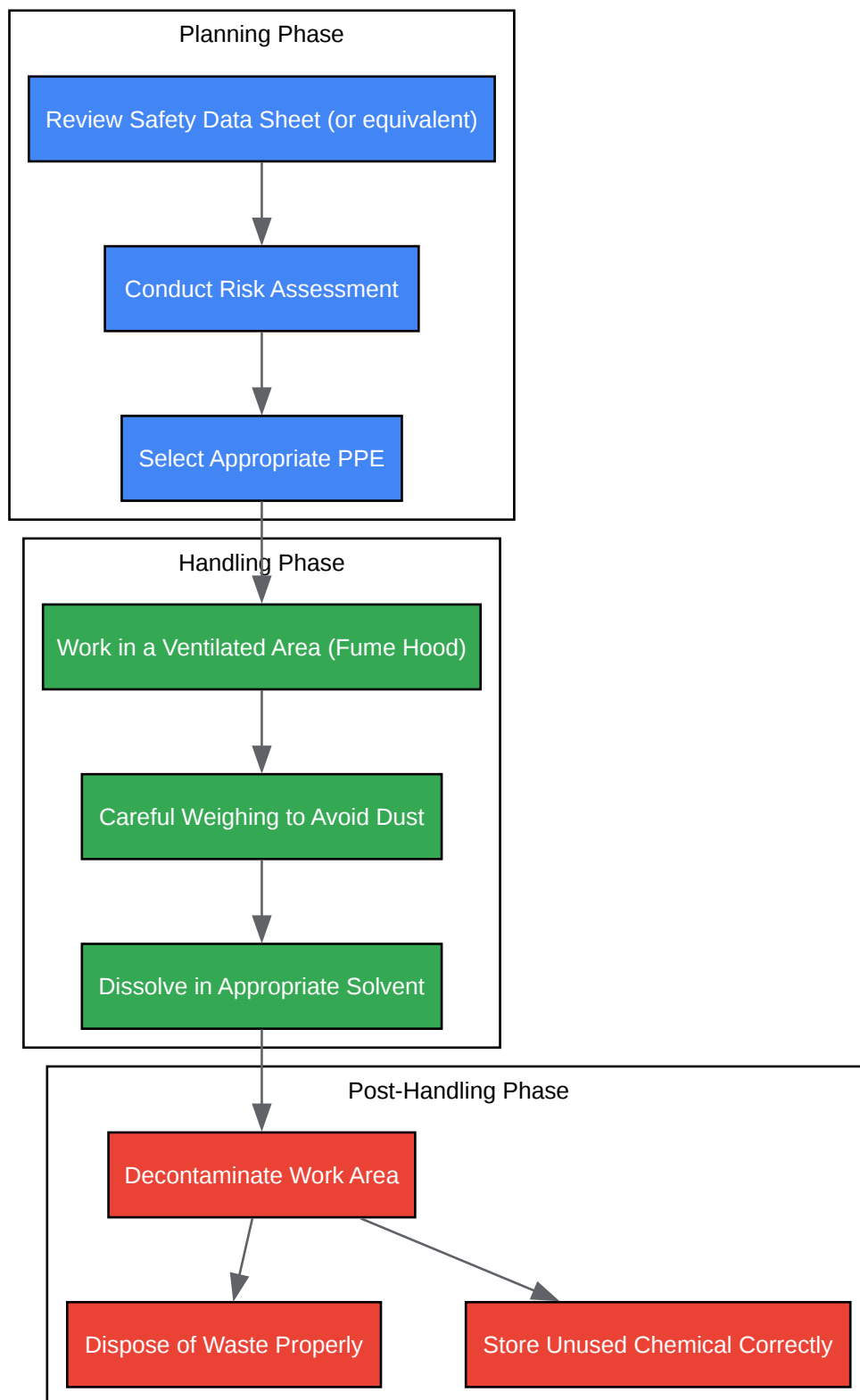


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Caption: Workflow for a cellular uptake experiment using **Dansyllysine**.

Logical Relationship for Safe Chemical Handling

The following diagram illustrates the logical steps for ensuring the safe handling of a powdered chemical like **Dansyllysine** in a research laboratory.



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Caption: Logical workflow for the safe handling of powdered chemicals.

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References

- 1. Dansyllysine | lookchem [lookchem.com]
- 2. fishersci.com [fishersci.com]
- 3. fishersci.com [fishersci.com]
- 4. sigmaaldrich.com [sigmaaldrich.com]
- 5. Safety First: Essential Guidelines for Handling Research Reagents and Equipment - Merck Technologies Ltd [merck.co.il]
- 6. Chemical Handling and Storage - Environmental Health and Safety [ehs.iastate.edu]
- 7. nationallaboratorysales.com [nationallaboratorysales.com]
- 8. athome.medline.com [athome.medline.com]
- 9. mallory.com [mallory.com]
- 10. Personal Protection & Safety Equipment | Amerisan LLC [amerisan.com]
- 11. PPE, Personal Protective Equipment | Ergodyne [ergodyne.com]
- 12. Shop PPE - Personal Protective Equipment | J.J. Keller [jjkeller.com]
- 13. apolloscientific.co.uk [apolloscientific.co.uk]
- 14. First Aid Procedures for Chemical Hazards | NIOSH | CDC [cdc.gov]
- 15. poison.org [poison.org]
- 16. First Aid: Chemical Exposure | UMass Memorial Health [ummhealth.org]
- 17. Skin Exposure First Aid - Trusted Poison Help - Missouri Poison Center [missouripoisoncenter.org]
- 18. ehs.oregonstate.edu [ehs.oregonstate.edu]

- 19. Dansyl lysine: a structure-selective fluorescent membrane stain? - PubMed [pubmed.ncbi.nlm.nih.gov]
- 20. Exploring cellular uptake, accumulation and mechanism of action of a cationic Ru-based nanosystem in human preclinical models of breast cancer - PMC [pmc.ncbi.nlm.nih.gov]
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